

Comprehensive Physicochemical and Analytical Profiling of Sucrose Hexasulfate, Potassium Salt

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Compound of Interest

Compound Name:	Sucrose Hexasulfate, Potassium Salt
CAS No.:	386229-70-5
Cat. No.:	B013896

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Executive Overview

Sucrose Hexasulfate, Potassium Salt (SHPS) is a highly specialized polysulfated disaccharide. In the pharmaceutical industry, it is primarily utilized as a critical reference standard and pharmacopeial impurity marker in the synthesis and quality control of Sucralfate (sucrose octasulfate aluminum complex), a blockbuster gastrointestinal cytoprotectant^{[1][2]}.

Because the biological efficacy of sucralfate relies entirely on its degree of sulfation, monitoring lower-sulfated impurities like SHPS is a Critical Quality Attribute (CQA) in drug development. This whitepaper elucidates the precise molecular weight characteristics of SHPS, its mechanistic context in pharmacology, and the advanced analytical workflows required to overcome the severe mass spectrometry challenges associated with highly charged carbohydrates.

Physicochemical Profiling & Molecular Weight Elucidation

The molecular weight of SHPS is a foundational metric for mass spectrometry calibration, stoichiometric calculations during Active Pharmaceutical Ingredient (API) synthesis, and isotopic distribution modeling.

- Molecular Formula: $C_{12}H_{16}K_6O_{29}S_6$ [1]
- Average Molecular Weight: The commercially accepted average molecular weight of SHPS is 1051.46 g/mol [1][3].
- Monoisotopic Mass: Based on exact mass calculations of the most abundant isotopes, the monoisotopic mass is frequently cited as 1051.22 g/mol [4][5]. This slight variance is typical in technical-grade salts due to natural isotopic distributions and trace hydration states.
- CAS Number: 386229-70-5 [1][6].

Structurally, SHPS lacks two sulfate groups compared to the fully sulfated sucrose octasulfate. This structural variance significantly alters its charge density, making it an essential marker for identifying incomplete sulfation reactions during API manufacturing.

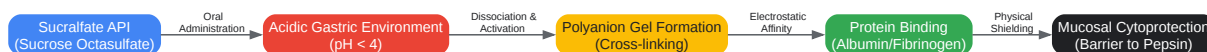
Data Presentation: Physicochemical Properties

Property	Value / Specification
Chemical Name	Sucrose Hexasulfate, Potassium Salt
CAS Number	386229-70-5
Molecular Formula	$C_{12}H_{16}K_6O_{29}S_6$
Average Molecular Weight	1051.46 g/mol
Monoisotopic Mass	1051.22 g/mol
Application	Reference standard for Sucralfate API

Mechanistic Context: The Role of Sulfation in Cytoprotection

To understand the importance of quantifying SHPS, we must examine the mechanism of action of its fully sulfated counterpart, Sucralfate.

When exposed to an acidic gastric environment ($\text{pH} < 4$), sucralfate dissociates and polymerizes into a viscous, polyanion gel[2][7]. The highly negatively charged sulfate groups bind electrostatically to positively charged proteins (such as albumin and fibrinogen) present in the exudate of gastrointestinal ulcers[2][8]. If the API contains high levels of hexasulfate impurities (like SHPS) instead of the octasulfate, the cross-linking density and subsequent cytoprotective barrier function are severely compromised.



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Diagram 1: The cytoprotective mechanism of action reliant on high-density sulfation.

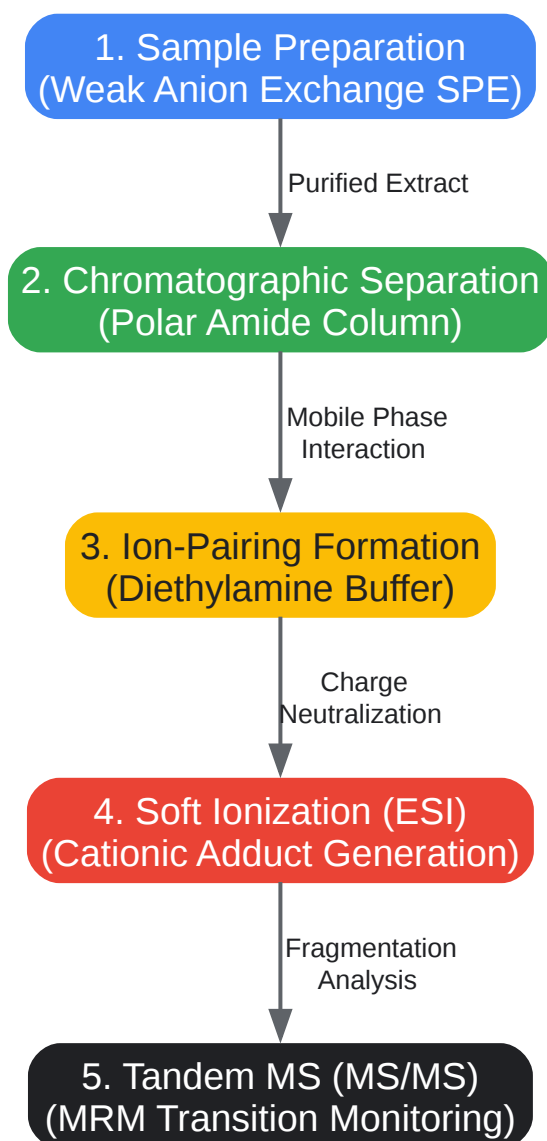
Analytical Workflows: Overcoming MS Challenges

Expertise & Experience: Analyzing highly charged sulfated carbohydrates like SHPS via Liquid Chromatography-Mass Spectrometry (LC-MS) presents severe analytical bottlenecks.

- Poor Retention: Their extreme polarity results in virtually no retention on standard C18 reversed-phase columns[9].
- In-Source Fragmentation: The high acidity of the sulfo groups leads to coulombic repulsion and extensive in-source fragmentation (loss of SO_3 groups) during Electrospray Ionization (ESI), drastically reducing detection sensitivity[10][11].

The Solution: To circumvent these issues, we employ Ion-Pairing Reversed-Phase Ultra-Performance Liquid Chromatography (IPRP-UPLC) coupled with ESI-MS/MS. By introducing a volatile ion-pairing reagent such as Diethylamine (DEA) into the mobile phase, we achieve two critical outcomes:

- Chromatographic Retention: The alkylamine pairs with the sulfate groups, increasing the hydrophobicity of the complex and allowing robust retention on a polar amide column[9][12].
- Ionization Stability: DEA forms a stable, positively charged complex with the sulfated carbohydrate (e.g., $[\text{SHS} + \text{DEA}]$ adducts), neutralizing the negative charges and preventing premature fragmentation in the mass spectrometer[10].



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Diagram 2: IPRP-UPLC-MS/MS analytical workflow for polysulfated carbohydrates.

Experimental Protocol: IPRP-UPLC-MS/MS Determination

The following is a self-validating, step-by-step methodology for the quantification of SHPS in complex matrices, adapted from validated methodologies for polysulfated carbohydrates[9][11].

Step 1: Sample Preparation (Weak Anion Exchange SPE)

- **Conditioning:** Condition a Weak Anion Exchange (WAX) Solid Phase Extraction cartridge with 1 mL methanol followed by 1 mL HPLC-grade water.
- **Loading:** Load 200 μ L of the sample (e.g., API solution or biological matrix) onto the cartridge.
- **Washing:** Wash with 1 mL of 2% formic acid in water to remove neutral and cationic interferences.
- **Elution:** Elute the highly anionic SHPS using 500 μ L of 5% ammonium hydroxide in methanol.
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in 100 μ L of Mobile Phase A.

Step 2: Chromatographic Separation

- **Column:** Utilize a Polar Amide Column (e.g., 2.1 x 100 mm, 1.7 μ m).
- **Mobile Phase A:** 15 mM Diethylamine (DEA) and 100 mM Hexafluoroisopropanol (HFIP) in HPLC-grade water[11].
- **Mobile Phase B:** 15 mM DEA and 100 mM HFIP in 75% Acetonitrile[11].
- **Gradient:** Run a linear gradient from 5% B to 60% B over 8 minutes. The strong interaction between the DEA-SHPS complex and the amide stationary phase ensures sharp, symmetrical peaks[9][12].

Step 3: ESI-MS/MS Detection

- **Ionization:** Operate the mass spectrometer in Positive ESI mode. (Note: While sulfated compounds are inherently negative, the addition of DEA creates a predominant, stable positive complex ion, which yields superior signal-to-noise ratios[10]).
- **Monitoring:** Monitor the specific Multiple Reaction Monitoring (MRM) transitions for the DEA-SHPS adduct.

- System Suitability: Ensure a signal-to-noise (S/N) ratio of >50 at the Lower Limit of Quantitation (LLOQ) and a relative standard deviation (RSD) of <2.0% across five replicate injections[9].

Data Presentation: Optimized LC-MS/MS Parameters

Parameter	Specification / Setting
Analytical Column	Polar Amide (2.1 x 100 mm, 1.7 µm)
Ion-Pairing Reagent	15 mM Diethylamine (DEA)
Aqueous Mobile Phase (A)	15 mM DEA + 100 mM HFIP in H ₂ O
Organic Mobile Phase (B)	15 mM DEA + 100 mM HFIP in 75% Acetonitrile
Ionization Mode	Electrospray Ionization (ESI) - Positive Mode
Target Adduct	[Analyte + DEA] ⁺ Complex

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